

Proper Disposal Procedures: Chlorobenzene-3,5-D2

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Compound of Interest

Compound Name: Chlorobenzene-3,5-D2

CAS No.: 59164-10-2

Cat. No.: B1429567

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Material Safety & Logistics Guide

Executive Summary & Immediate Action

Chlorobenzene-3,5-D2 (CAS: 3114-55-4) is a deuterated halogenated aromatic hydrocarbon, primarily used as an NMR solvent or metabolic tracer. While chemically similar to non-deuterated chlorobenzene (CAS: 108-90-7), its disposal requires strict adherence to Halogenated Solvent protocols to prevent environmental release and ensure regulatory compliance.

Core Directive: Do NOT dispose of down the drain. Do NOT mix with non-halogenated solvents (e.g., Acetone, Methanol) or strong oxidizers.

Parameter	Critical Value	Operational Implication
Flash Point	~28°C (82°F)	Flammable Liquid (Class 3). Ground all transfer vessels.
EPA Waste Code	F002 / U037	Classified as "Spent Halogenated Solvent."
Aquatic Toxicity	Category 2	Zero-discharge policy. Long- term hazard to aquatic life.
Segregation	Halogenated	Must be incinerated at high temperatures to prevent dioxin formation.

Technical Risk Profile (The "Why")

As a Senior Application Scientist, it is critical to understand that "following the rules" is about controlling chemical causality.

The Halogenated Incineration Factor

You must segregate **Chlorobenzene-3,5-D2** into the Halogenated Waste stream.

- Causality: Halogenated compounds release acidic gases (like HCl) and, if incinerated at insufficient temperatures (<1,100°C), can catalyze the formation of dioxins and furans.
- Operational Impact: Waste facilities use specific scrubbers and higher burn temperatures for halogenated streams. Mixing this with non-halogenated waste forces the facility to treat the entire volume as halogenated, exponentially increasing disposal costs and environmental overhead.

Isotope Specifics

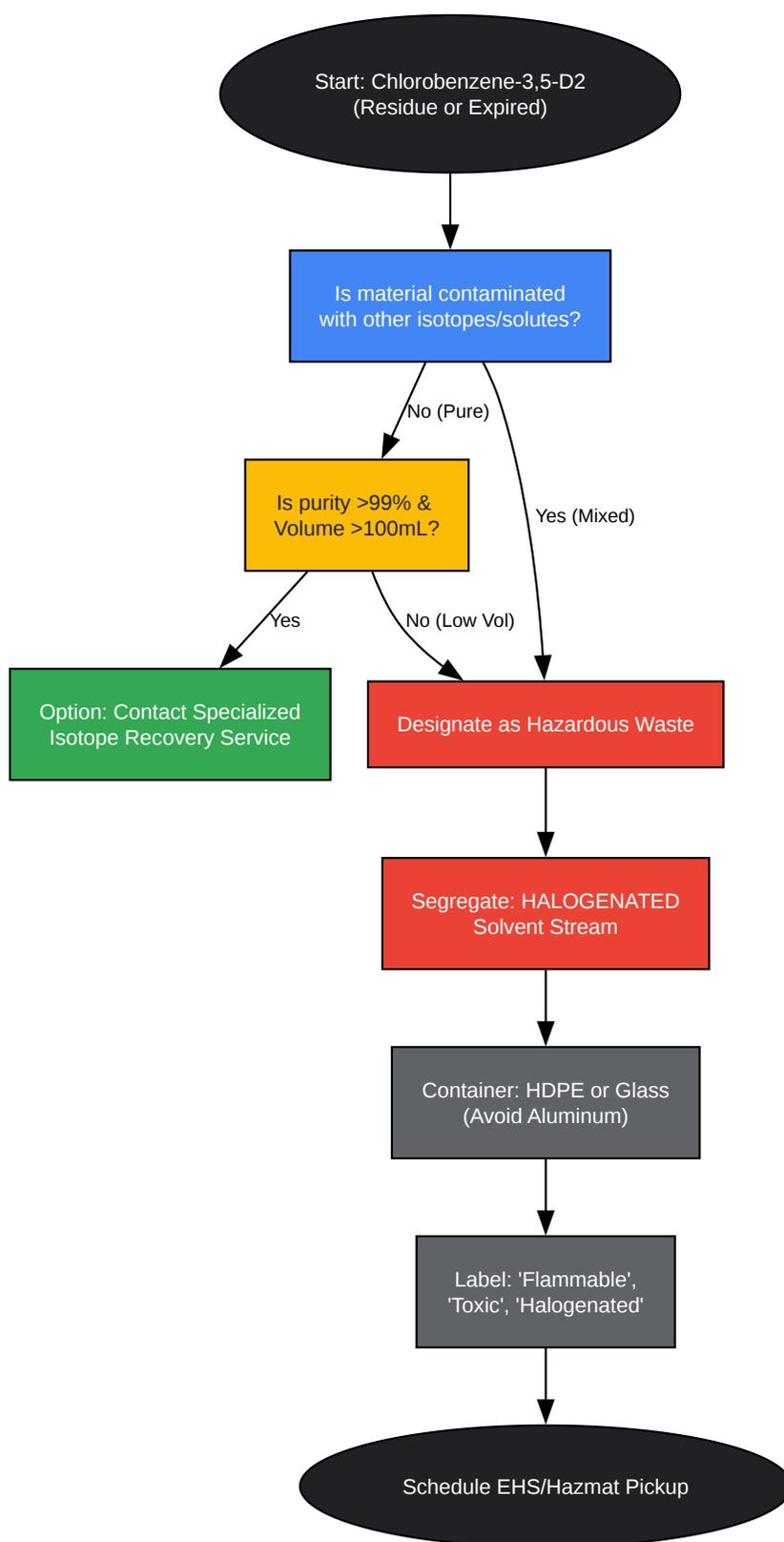
While the deuterium substitution (D2) increases the molecular weight and stability slightly, it does not alter the hazardous waste classification. Regulatory bodies (EPA, EU ECHA) view the "D2" variant identically to the parent chlorobenzene regarding toxicity and flammability.

Operational Workflow: Decision & Disposal

This workflow ensures a self-validating system where errors (e.g., mixing incompatibles) are caught before the waste leaves the bench.

Decision Logic Diagram

The following diagram outlines the critical decision path for handling **Chlorobenzene-3,5-D2** residues.



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Figure 1: Decision tree for **Chlorobenzene-3,5-D2** handling. Note that small NMR quantities usually default to the red "Waste Stream" path.

Step-by-Step Disposal Protocol

Phase 1: Accumulation & Segregation

- Select Container: Use High-Density Polyethylene (HDPE) or Glass containers.
 - Constraint: Avoid aluminum containers or fittings. Chlorobenzene can react with aluminum to form aluminum chloride (a Lewis acid), potentially initiating a runaway polymerization reaction if other reactive monomers are present.
- Segregate: Pour waste into the carboy marked "HALOGENATED ORGANIC SOLVENTS."
 - Verification: Ensure the pH of the waste stream is neutral (4–10). If the **Chlorobenzene-3,5-D2** was used in an acidic reaction, neutralize the aliquot before adding it to the main solvent drum to prevent gas evolution.
- Secondary Containment: Store the waste container in a tray capable of holding 110% of the container's volume.

Phase 2: Labeling (The Chain of Custody)

A self-validating label must include:

- Chemical Name: "**Chlorobenzene-3,5-D2**" (or "Chlorobenzene Solution").
- Hazards: Check boxes for Flammable and Toxic.
- Constituents: List approximate % (e.g., "Chlorobenzene >95%, NMR solutes <5%").

Phase 3: Spill Response (Immediate Action)

If a spill occurs (>100 mL):

- Evacuate & Ventilate: Vapors are heavier than air and may accumulate in low areas.

- PPE: Wear Nitrile gloves (splash protection only; breakthrough time is short) or Viton/PVA gloves for prolonged handling.
- Absorb: Use a non-combustible absorbent (vermiculite or sand). Do not use paper towels, as this increases surface area for flammability.
- Disposal: Collect absorbent into a sealed container and label as "Hazardous Waste (Solid) - Chlorobenzene Debris."

References

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